

Application Notes and Protocols for Flow Cytometry Analysis with CP-66713

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Compound of Interest

Compound Name: CP-66713

Cat. No.: B1669553

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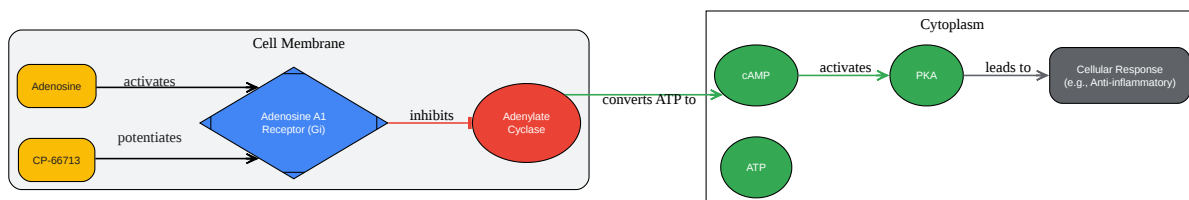
For Researchers, Scientists, and Drug Development Professionals

Introduction

CP-66713 is a potent and selective adenosine A1 receptor potentiator and a phosphodiesterase (PDE) inhibitor.[1] By binding to the adenosine A1 receptor, it enhances the effects of endogenous adenosine, and through PDE inhibition, it can modulate intracellular signaling pathways.[1] These mechanisms of action suggest that **CP-66713** may have significant effects on cellular processes such as apoptosis and immune cell function. Flow cytometry is a powerful technique for dissecting the impact of drug candidates on heterogeneous cell populations at a single-cell level.[2][3][4] This document provides detailed application notes and protocols for the analysis of **CP-66713**'s effects using flow cytometry.

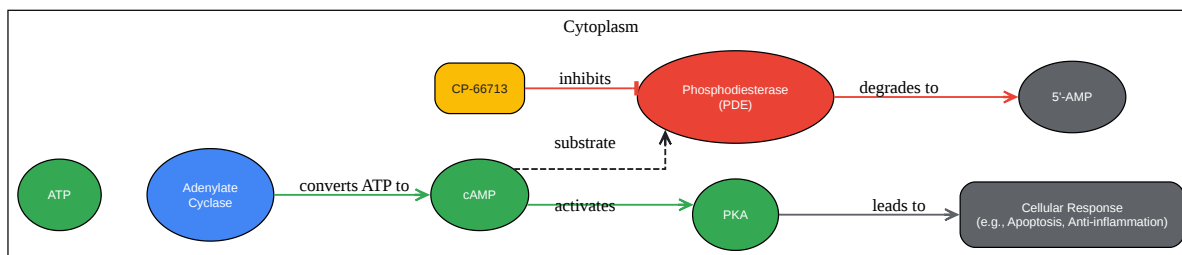
Signaling Pathways of CP-66713

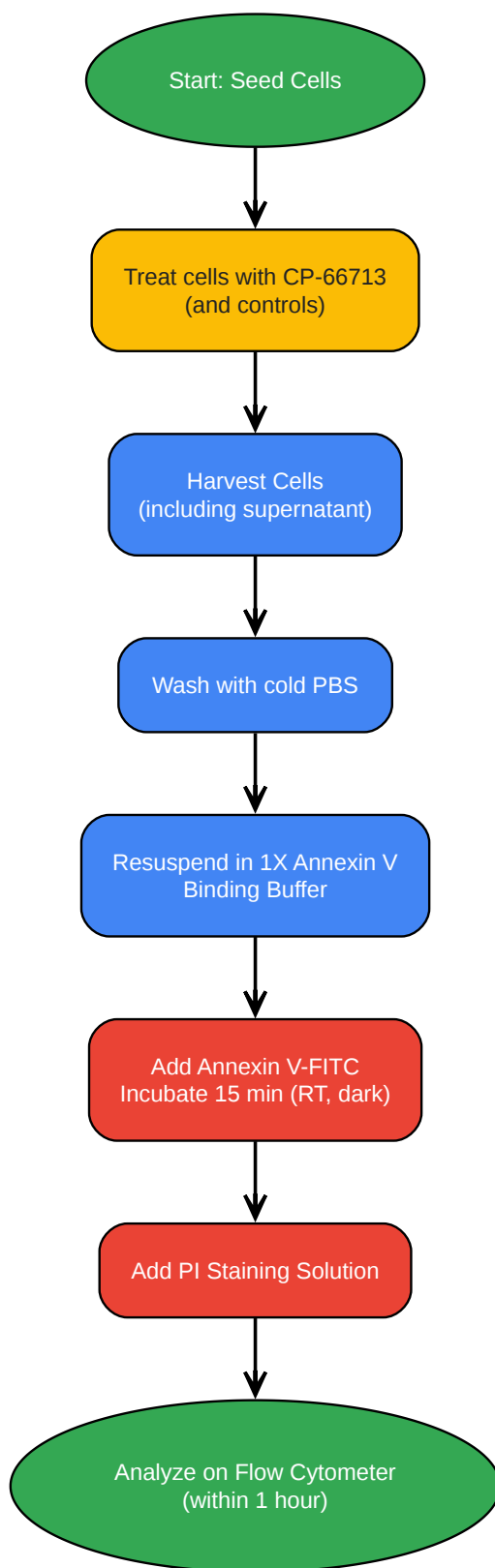
To understand the cellular effects of **CP-66713**, it is crucial to consider its impact on key signaling pathways. The diagrams below illustrate the adenosine A1 receptor and phosphodiesterase inhibition pathways.



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Caption: Adenosine A1 Receptor Signaling Pathway potentiated by **CP-66713**.





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